

# An In-depth Technical Guide to the Isomers of Tetrachlorodifluoroethane

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## Compound of Interest

Compound Name: 1,1,2,2-Tetrachloro-1,2-difluoroethane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the isomers of tetrachlorodifluoroethane, focusing on their chemical and physical properties, synthesis, and analytical methods. The information is intended for a technical audience and is presented to facilitate research and development activities.

## Introduction to Tetrachlorodifluoroethane Isomers

Tetrachlorodifluoroethane ( $C_2Cl_4F_2$ ) is a chlorofluorocarbon (CFC) that exists as two primary isomers: the symmetric **1,1,2,2-tetrachloro-1,2-difluoroethane** (CFC-112) and the asymmetric 1,1,1,2-tetrachloro-2,2-difluoroethane (CFC-112a).<sup>[1][2][3]</sup> Historically, these compounds have been used as refrigerants, solvents, and chemical intermediates.<sup>[4][5]</sup> However, due to their ozone-depleting potential, their production and use have been largely phased out under the Montreal Protocol.<sup>[6]</sup> Despite this, they remain of interest for research purposes, particularly in atmospheric chemistry and for the development of alternative compounds.

## Physical and Chemical Properties

The physical and chemical properties of CFC-112 and CFC-112a are summarized in the table below. These properties are critical for understanding their environmental fate, potential applications, and for designing safe handling procedures.

Property	1,1,2,2-Tetrachloro-1,2-difluoroethane (CFC-112)	1,1,1,2-Tetrachloro-2,2-difluoroethane (CFC-112a)
Synonyms	sym-Tetrachlorodifluoroethane, Freon 112, R-112	asym-Tetrachlorodifluoroethane, Freon 112a, R-112a
CAS Number	76-12-0[4]	76-11-9[3]
Molecular Formula	$\text{CCl}_2\text{FCCl}_2\text{F}$ [4]	$\text{CCl}_3\text{CClF}_2$ [7]
Molar Mass	203.82 g/mol [2]	203.83 g/mol
Appearance	Colorless low-melting solid or liquid with a slight ethereal odor[4]	Colorless solid with a slight, ether-like odor[7]
Melting Point	26.5 °C (79.7 °F; 299.6 K)[4]	40.6 °C (105.1 °F; 313.7 K)[7]
Boiling Point	92.8 °C (199.0 °F; 365.9 K)[2]	91.5 °C (196.7 °F; 364.6 K)[7]
Density (liquid)	1.64 g/cm <sup>3</sup> at 30 °C[4]	1.65 g/cm <sup>3</sup> at 25 °C[3][7]
Solubility in Water	120 mg/L at 25 °C[4]	Insoluble
Solubility in Organic Solvents	Soluble in ethanol, ethyl ether, chloroform[4]	Soluble in many organic solvents
Vapor Pressure	40 mmHg at 21.1 °C	40 mmHg at 20 °C
Ozone Depletion Potential (ODP)	1.0	1.0[8]

## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of specific CFCs are not readily available in the public domain. However, standard methodologies for determining the properties of halogenated hydrocarbons can be applied.

### Melting Point Determination (Capillary Method)

The melting point of the solid isomers can be determined using a standard capillary melting point apparatus.

- **Sample Preparation:** A small amount of the solid sample is finely ground and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block and a thermometer or a digital temperature sensor.
- **Determination:** The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- **Data Recording:** The temperature at which the first liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range. For a pure substance, this range should be narrow.

## Boiling Point Determination (Thiele Tube Method)

The boiling point of the liquid isomers can be determined using a Thiele tube.

- **Apparatus Setup:** A small amount of the liquid is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube. The test tube is then attached to a thermometer.
- **Heating:** The Thiele tube, containing a high-boiling mineral oil, is heated gently. The thermometer and test tube assembly are immersed in the oil.
- **Observation:** As the liquid in the test tube heats up, a stream of bubbles will emerge from the open end of the inverted capillary tube.
- **Data Recording:** The heating is stopped, and the liquid is allowed to cool. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.

## Density Measurement (Vibrating Tube Densimeter)

The density of the liquid isomers can be accurately measured using a vibrating tube densimeter.

- **Calibration:** The instrument is calibrated using fluids of known density, such as dry air and distilled water.
- **Sample Injection:** A small volume of the liquid sample is injected into the U-shaped vibrating tube.
- **Measurement:** The instrument measures the oscillation period of the tube, which is directly related to the density of the sample. The temperature of the sample is precisely controlled.
- **Data Output:** The density is calculated by the instrument's software and displayed.

## Analytical Determination (Gas Chromatography)

The identification and quantification of the isomers can be performed using gas chromatography (GC) with a flame ionization detector (FID) or an electron capture detector (ECD), as outlined in NIOSH Method 1016.

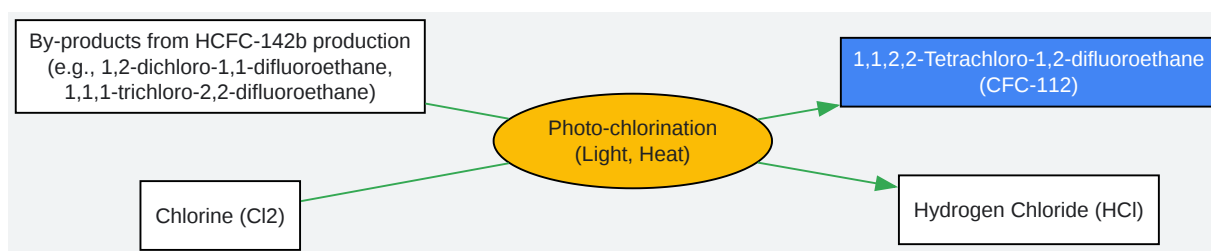
- **Sample Collection:** Air samples can be collected using a solid sorbent tube containing activated charcoal.
- **Sample Preparation:** The analytes are desorbed from the charcoal using a suitable solvent, such as carbon disulfide.
- **GC Analysis:** An aliquot of the desorbed sample is injected into a gas chromatograph.
  - **Column:** A packed or capillary column suitable for separating halogenated hydrocarbons is used.
  - **Carrier Gas:** Nitrogen or another inert gas is used as the carrier gas.
  - **Temperature Program:** A suitable temperature program is used to achieve separation of the isomers.
  - **Detection:** A flame ionization detector (FID) is commonly used for quantification.
- **Calibration:** The instrument is calibrated using standard solutions of the tetrachlorodifluoroethane isomers of known concentrations.

## Synthesis and Reactions

The isomers of tetrachlorodifluoroethane can be synthesized through various routes, and they undergo specific chemical reactions.

### Synthesis of 1,1,2,2-Tetrachloro-1,2-difluoroethane (CFC-112)

One method for the synthesis of CFC-112 is the photo-chlorination of by-products from the production of 1,1-difluoro-1-chloroethane (HCFC-142b).

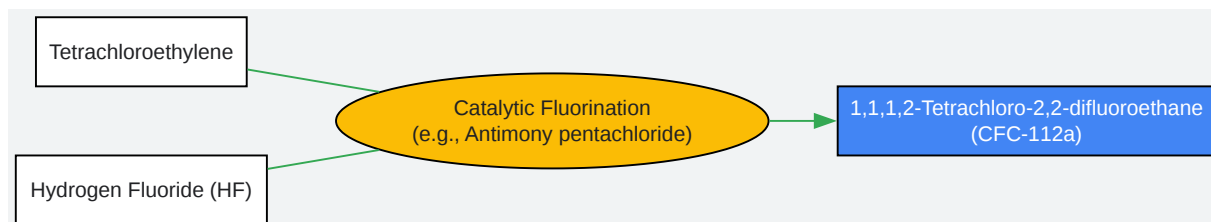


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Caption: Synthesis of CFC-112 via photo-chlorination.

### Synthesis of 1,1,1,2-Tetrachloro-2,2-difluoroethane (CFC-112a)

CFC-112a can be synthesized by the reaction of tetrachloroethylene with anhydrous hydrogen fluoride in the presence of a catalyst.

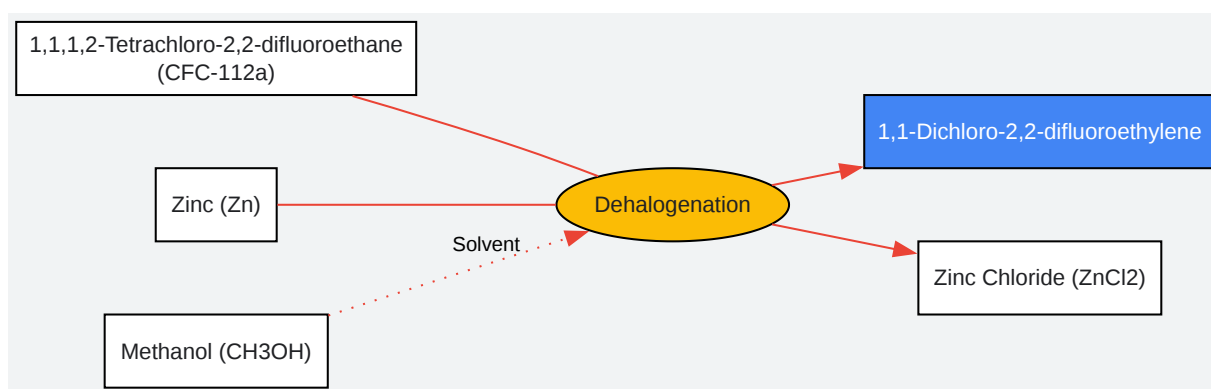


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Caption: Synthesis of CFC-112a from tetrachloroethylene.

## Dehalogenation of 1,1,1,2-Tetrachloro-2,2-difluoroethane (CFC-112a)

A notable reaction of CFC-112a is its dehalogenation with zinc in methanol to produce 1,1-dichloro-2,2-difluoroethylene, a valuable monomer.



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Caption: Dehalogenation of CFC-112a to form a fluoroolefin.

## Biological Signaling Pathways

It is important to note that as synthetic chlorofluorocarbons, **1,1,2,2-tetrachloro-1,2-difluoroethane** (CFC-112) and 1,1,1,2-tetrachloro-2,2-difluoroethane (CFC-112a) are not known to be involved in any biological signaling pathways. These compounds are of environmental and toxicological concern due to their effects on the ozone layer and their potential for bioaccumulation, rather than for specific interactions with cellular signaling cascades. Therefore, diagrams of signaling pathways are not applicable to these molecules.

## Conclusion

This technical guide has provided a detailed overview of the isomers of tetrachlorodifluoroethane, CFC-112 and CFC-112a. The tabulated physical and chemical properties, along with the generalized experimental protocols and synthesis diagrams, offer a

valuable resource for researchers and scientists. While these compounds have been phased out of widespread use, their study remains relevant for understanding atmospheric chemistry, developing new chemical entities, and for historical environmental assessment.

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